

Aminooxy-PEG4-acid: A Technical Overview

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Compound of Interest

Compound Name: *Aminooxy-PEG4-acid*

Cat. No.: *B605439*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a technical overview of **Aminooxy-PEG4-acid**, a bifunctional linker commonly employed in bioconjugation and drug delivery applications. Its structure incorporates an aminooxy group and a carboxylic acid, separated by a hydrophilic polyethylene glycol (PEG) spacer. This configuration allows for the covalent linkage of molecules to aldehydes or ketones via an oxime bond, while the terminal carboxylic acid can be further modified or conjugated.

Core Properties

The fundamental physicochemical properties of **Aminooxy-PEG4-acid** are summarized below. This data is essential for calculating molar concentrations, reaction stoichiometry, and understanding the compound's general characteristics.

Property	Value	Source
Molecular Weight	281.3 g/mol	[1] [2] [3]
Chemical Formula	C11H23NO7	[2]
Purity	Typically ≥95-98%	[1]
CAS Number	1807537-38-7	

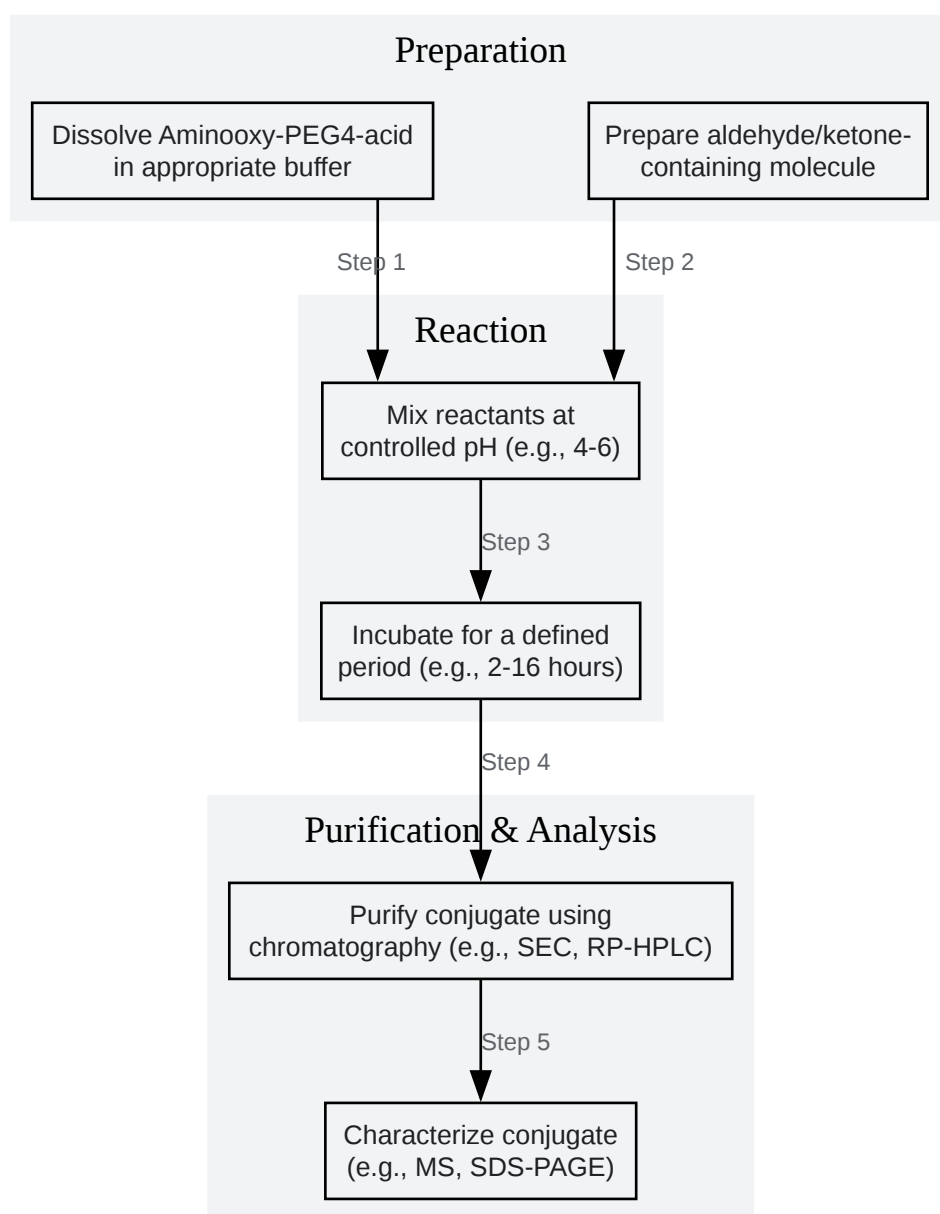
Experimental Considerations

Solubility and Storage:

For optimal stability, **Aminoxy-PEG4-acid** should be stored at -20°C for the long term. For short-term use, storage at 0 - 4°C for days to weeks is acceptable. The compound is soluble in water, DMSO, and DMF. It is typically shipped at ambient temperature as a non-hazardous chemical.

Bioconjugation Workflow:

The primary application of **Aminoxy-PEG4-acid** is in bioconjugation, where the aminoxy group reacts with an aldehyde or ketone to form a stable oxime linkage. The following diagram illustrates a general workflow for this process.



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References

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